

5-Iodoindole: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 5-Iodoindole

Cat. No.: B102021

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This document provides a comprehensive overview of the safety and handling precautions for **5-iodoindole** (CAS No: 16066-91-4), a key intermediate in various chemical syntheses. Due to the limited availability of comprehensive toxicological data, a cautious approach is paramount when handling this compound. This guide summarizes available data, outlines safe handling protocols, and provides emergency procedures to ensure the well-being of laboratory personnel.

Hazard Identification and Classification

5-Iodoindole is classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, and eye contact. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it is categorized as follows:

- Skin Irritation (Category 2): Causes skin irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Serious Eye Irritation (Category 2): Causes serious eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Specific Target Organ Toxicity - Single Exposure (Category 3): May cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Signal Word: Warning[\[1\]](#)[\[4\]](#)

Hazard Statements:

- H315: Causes skin irritation.[1][2][3][4]
- H319: Causes serious eye irritation.[1][2][3][4]
- H335: May cause respiratory irritation.[1][3][4]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1][2]
- P264: Wash skin thoroughly after handling.[5]
- P271: Use only outdoors or in a well-ventilated area.[5][6]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[5]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[2][6]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]

Physical and Chemical Properties

A summary of the known physical and chemical properties of **5-iodoindole** is presented below. A significant portion of data is not available, underscoring the need for careful handling.

Property	Value	Reference(s)
Molecular Formula	C ₈ H ₆ IN	[1] [2] [3]
Molecular Weight	243.04 g/mol	[1] [3]
Appearance	Powder	[1]
Color	Beige / Pale brown	[1] [2]
Melting Point	101-104 °C (lit.)	[7]
Boiling Point	No data available	[1]
Water Solubility	No information available	[1] [2]
Vapor Pressure	No data available	[2]
Density	No data available	[1]
Odor	No information available	[1] [2]

Toxicological Information

The toxicological properties of **5-iodoindole** have not been thoroughly investigated.[\[1\]](#) The available information focuses on its irritant properties.

Toxicological Endpoint	Data	Reference(s)
Acute Toxicity	No data available	[1][2]
Skin Corrosion/Irritation	Category 2 (Causes skin irritation)	[1][2][3]
Serious Eye Damage/Irritation	Category 2 (Causes serious eye irritation)	[1][2][3]
Respiratory Sensitization	No data available	[2]
Skin Sensitization	No data available	[2]
Germ Cell Mutagenicity	No data available	[1][2]
Carcinogenicity	No component is identified as a probable, possible, or confirmed human carcinogen by IARC.	[1][8]
Reproductive Toxicity	No data available	[1][2]
STOT - Single Exposure	Category 3 (May cause respiratory irritation); Target Organ: Respiratory system.	[1][2][4]
STOT - Repeated Exposure	No data available	[1][2]
Aspiration Hazard	No data available	[1]

Experimental Protocols: Safe Handling Procedures

Adherence to the following protocols is mandatory to minimize exposure and ensure a safe working environment.

4.1. Engineering Controls

- Work with **5-iodoindole** should be conducted in a well-ventilated area.[5]
- A certified chemical fume hood is required for all procedures that may generate dust or aerosols.[9]

- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[9]

4.2. Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or glasses with side-shields conforming to EN166 (EU) or NIOSH (US) standards.[1]
- Hand Protection: Handle with chemical-resistant gloves (e.g., nitrile rubber). Dispose of contaminated gloves after use in accordance with good laboratory practices.[1]
- Skin and Body Protection: Wear impervious clothing, such as a lab coat, to prevent skin contact.[1]
- Respiratory Protection: For operations generating dust, use a NIOSH-approved N95 (US) or P1 (EU EN 143) particle respirator.[1][4]

4.3. General Handling

- Avoid all personal contact, including inhalation of dust.[5]
- Avoid formation of dust and aerosols.[1]
- Do not eat, drink, or smoke in areas where **5-iodoindole** is handled.[5]
- Wash hands thoroughly before breaks and at the end of the workday.[1]
- Keep containers securely sealed when not in use.[5]

4.4. Storage

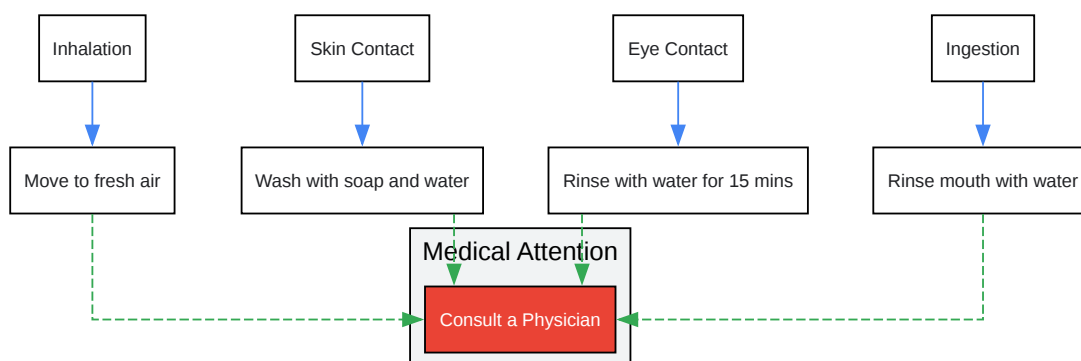
- Store in a tightly closed container in a cool, dry, and well-ventilated place.[2]
- Some sources recommend refrigeration.[2]
- The compound is light-sensitive; protect from light.[2]

Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.[1][2]
- Conditions to Avoid: Excess heat, formation of dust, and exposure to light.[2]
- Incompatible Materials: Strong oxidizing agents, strong acids, and strong bases.[1][2]
- Hazardous Decomposition Products: Under fire conditions, hazardous decomposition products may form, including carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and hydrogen iodide.[1][2]

Emergency and First Aid Procedures

Experimental Workflow for Emergency Response



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Caption: Emergency response workflow for **5-iodoindole** exposure.

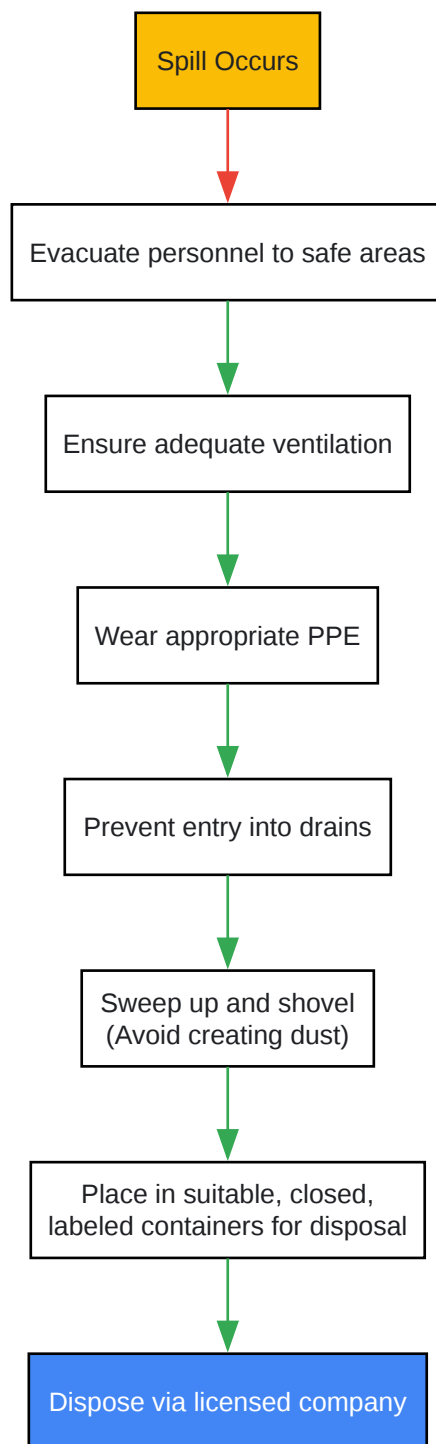
- Inhalation: If breathed in, move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[1]
- Skin Contact: Wash off with soap and plenty of water. Consult a physician.[1]

- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[\[1\]](#)
- Ingestion: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[\[1\]](#)

In all cases of exposure, show the Safety Data Sheet to the attending medical professional.[\[1\]](#)

Spills and Disposal

Logical Flow for Spill Management



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Caption: Step-by-step procedure for managing a **5-iodoindole** spill.

- Spill Response:
 - Ensure adequate ventilation and evacuate personnel to safe areas.[1]
 - Wear appropriate personal protective equipment as detailed in Section 4.2.[1]
 - Prevent the product from entering drains.[1]
 - For dry spills, pick up and arrange disposal without creating dust. Sweep up and shovel the material into a suitable, closed container for disposal.[1]
- Waste Disposal:
 - Dispose of surplus and non-recyclable solutions through a licensed disposal company.[1]
 - Contaminated packaging should be disposed of as unused product.[1]
 - Do not release into the environment.[2]

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